

An In-depth Technical Guide on N-Phenylsuccinimide: Molecular Weight and Formula

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Compound of Interest

Compound Name: **N-Phenylsuccinimide**

Cat. No.: **B1329287**

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This guide provides the fundamental chemical properties of **N-Phenylsuccinimide**, specifically its molecular weight and chemical formula, tailored for researchers, scientists, and drug development professionals.

Data Presentation

The core quantitative data for **N-Phenylsuccinimide** is summarized in the table below for clear and easy reference.

Property	Value
Molecular Formula	$C_{10}H_9NO_2$ [1][2][3][4][5]
Molecular Weight	175.19 g/mol [1][2][5]
CAS Registry Number	83-25-0 [1][4]

Mandatory Visualization

The following diagram illustrates the logical relationship between the chemical name, its elemental composition (formula), and its calculated molecular weight.

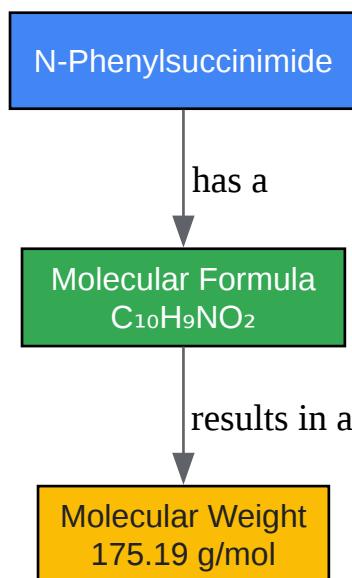
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Figure 1. Logical relationship of **N-Phenylsuccinimide**'s chemical properties.

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References

- 1. scbt.com [scbt.com]
- 2. N-Phenylsuccinimide | CymitQuimica [cymitquimica.com]
- 3. N-phenylsuccinimide | 83-25-0 [chemnet.com]
- 4. N-Phenylsuccinimide [webbook.nist.gov]
- 5. spectrumchemical.com [spectrumchemical.com]
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